

Hex-5-ynehydrazide chemical properties and structure

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Compound of Interest

Compound Name: Hex-5-ynehydrazide

Cat. No.: B2558126

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Hex-5-ynehydrazide: An In-depth Technical Guide

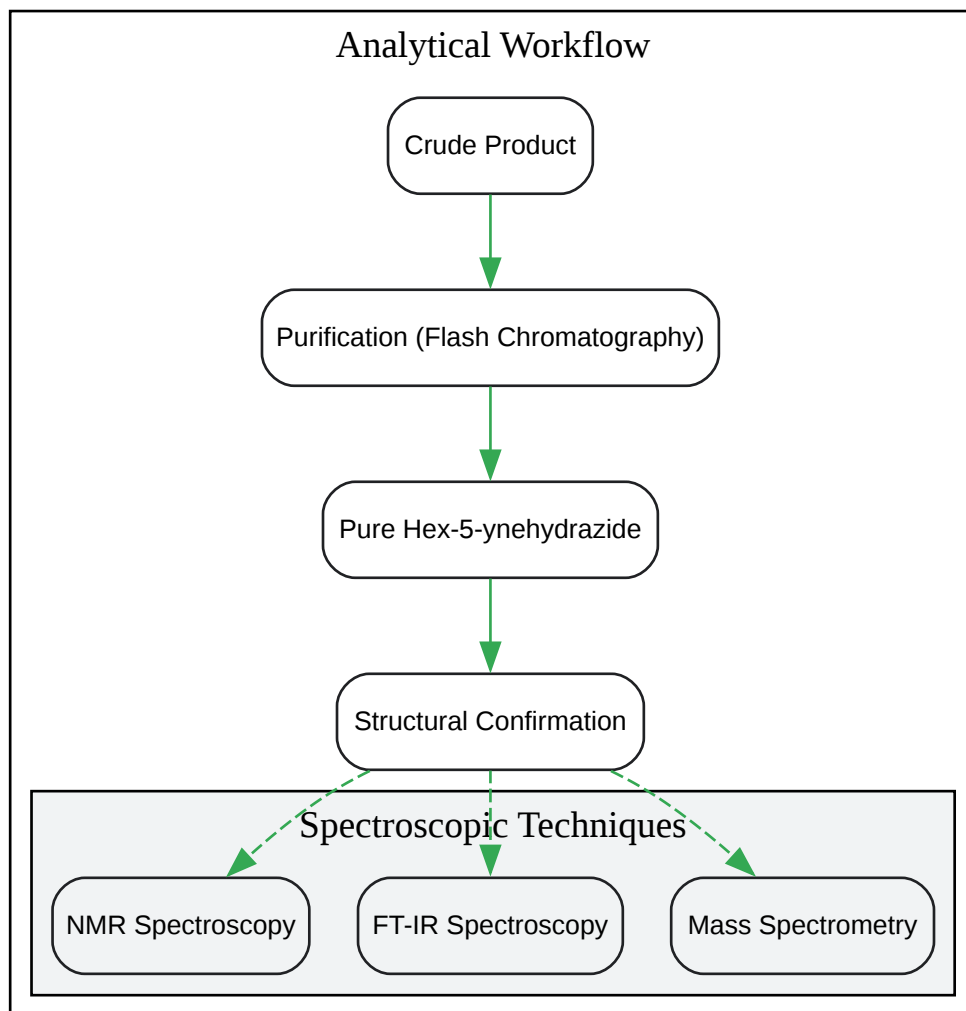
For Researchers, Scientists, and Drug Development Professionals

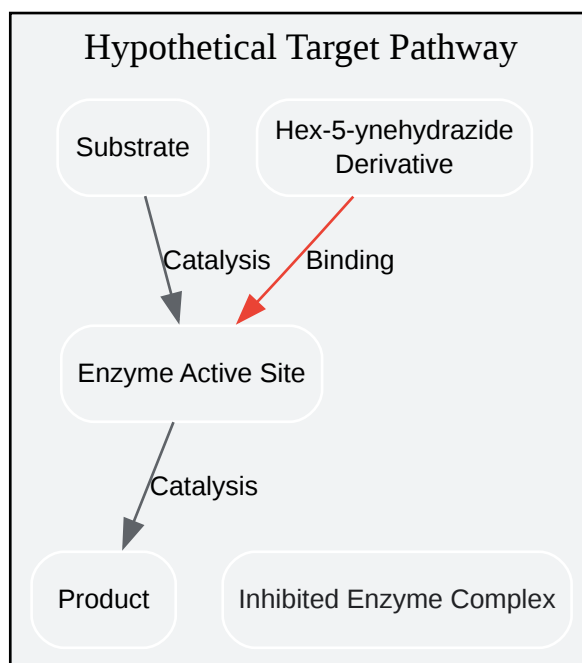
This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **Hex-5-ynehydrazide**. Due to the limited availability of direct experimental data for this specific compound, this guide incorporates predicted data based on established chemical principles and information from structurally related molecules.

Core Chemical Profile

Hex-5-ynehydrazide is a bifunctional organic molecule possessing a terminal alkyne and a hydrazide group. This unique combination makes it a valuable building block in synthetic chemistry and a compound of interest for medicinal chemistry research. The terminal alkyne facilitates covalent modification through reactions like click chemistry, while the hydrazide moiety is a known pharmacophore found in numerous biologically active compounds.^{[1][2]}

Chemical Structure





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References

- 1. mdpi.com [mdpi.com]
- 2. Hydrazide–hydrazones as potential antimicrobial agents: overview of the literature since 2010 - PMC [pmc.ncbi.nlm.nih.gov]
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